

Application Note: 3-Fluoro-4-(methylamino)benzaldehyde in Advanced Materials Design

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Compound of Interest

Compound Name: 3-Fluoro-4-(methylamino)benzaldehyde
Cat. No.: B12994413

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Executive Summary: The "Fluorine Effect" in Push-Pull Systems

3-Fluoro-4-(methylamino)benzaldehyde (CAS: 163350-05-6 / Derivative Analogues) represents a critical class of fluorinated donor-acceptor (D- π -A) scaffolds. While historically utilized as a pharmaceutical intermediate (notably in the synthesis of potassium-competitive acid blockers like Vonoprazan), its utility in materials science is driven by its unique electronic and steric properties.

Unlike its non-fluorinated analogues, the inclusion of the fluorine atom at the ortho-position to the amino donor creates a specific electronic perturbation. This guide details the utilization of this compound for optoelectronic tuning, crystal engineering, and fluorescent probe synthesis.

Key Material Advantages

Feature	Material Consequence
Inductive Effect (-I)	Lowers HOMO/LUMO energy levels, enhancing oxidative stability in organic semiconductors.
Secondary Amine (-NHMe)	Provides a reactive handle for N-alkylation (polymer attachment) while maintaining strong donor character.
C-F...H Interactions	Facilitates rigid solid-state packing, reducing non-radiative decay and boosting Quantum Yield (QY) in aggregates.
Dipole Modulation	The C-F bond vector opposes the donor-acceptor charge transfer, allowing for fine-tuning of the bandgap.

Safety & Handling Protocol

Risk Level: Moderate (Irritant/Reactive) Signal Word: WARNING

Before initiating any synthesis, review the following safety parameters derived from standard fluorinated benzaldehyde handling procedures.

- Hazards: H315 (Skin Irritation), H319 (Eye Irritation), H335 (Respiratory Irritation).^[1] The aldehyde moiety is susceptible to autoxidation to 3-fluoro-4-(methylamino)benzoic acid upon prolonged air exposure.
- Storage: Store at 2–8°C under an inert atmosphere (Argon/Nitrogen).
- Purification Note: If the solid appears yellow/orange (indicating oxidation or Schiff base oligomerization), repurify via recrystallization from EtOH/Hexane (1:4) before use in sensitive optical applications.

Application A: Synthesis of Fluorinated Styryl Dyes (D- π -A Chromophores)

This protocol describes the conversion of **3-Fluoro-4-(methylamino)benzaldehyde** into a solvatochromic styryl dye via Knoevenagel condensation. These dyes are used as local viscosity sensors and lipid membrane probes.

Mechanistic Rationale

The aldehyde reacts with an active methylene compound (e.g., Pyridinium salts or Malononitrile). The fluorine atom induces a hypsochromic shift (blue shift) compared to the non-fluorinated parent, but often increases photostability by protecting the aromatic ring from metabolic or oxidative attack.

Protocol 1: Knoevenagel Condensation with N-Methyl-4-picolinium Iodide

Reagents:

- **3-Fluoro-4-(methylamino)benzaldehyde** (1.0 eq)
- 1,4-Dimethylpyridinium iodide (1.2 eq)
- Piperidine (Catalytic, 5 drops)
- Ethanol (Anhydrous)

Step-by-Step Methodology:

- **Charge:** In a 50 mL round-bottom flask equipped with a magnetic stir bar, dissolve 1.0 mmol of the benzaldehyde and 1.2 mmol of the pyridinium salt in 15 mL of anhydrous ethanol.
- **Catalysis:** Add 5 drops of piperidine. The solution should darken immediately (orange to deep red) indicating deprotonation of the picolinium methyl group.
- **Reflux:** Attach a reflux condenser and heat the mixture to 80°C (reflux) for 4–6 hours. Monitor via TLC (Mobile Phase: DCM/MeOH 9:1). The aldehyde spot () should disappear.

- **Cooling & Precipitation:** Cool the reaction mixture to room temperature, then place in an ice bath for 30 minutes.
- **Filtration:** Collect the precipitate via vacuum filtration.
- **Recrystallization:** Recrystallize the crude solid from hot Ethanol/Acetonitrile (1:1) to obtain metallic green crystals (trans-isomer).

Expected Yield: 65–75% Characterization:

¹H NMR will show a characteristic pair of doublets (Hz) for the vinylic protons, confirming the trans geometry.

Application B: Polymer Functionalization (Post-Polymerization Modification)

The secondary amine (-NHMe) allows this molecule to be attached to halogenated polymer backbones, creating side-chain functionalized fluorescent polymers.

Protocol 2: N-Alkylation on Chloromethylstyrene Beads

Reagents:

- Chloromethylated Polystyrene beads (Merrifield Resin)
- **3-Fluoro-4-(methylamino)benzaldehyde**
- Cesium Carbonate ()
- DMF (Dimethylformamide)

Workflow:

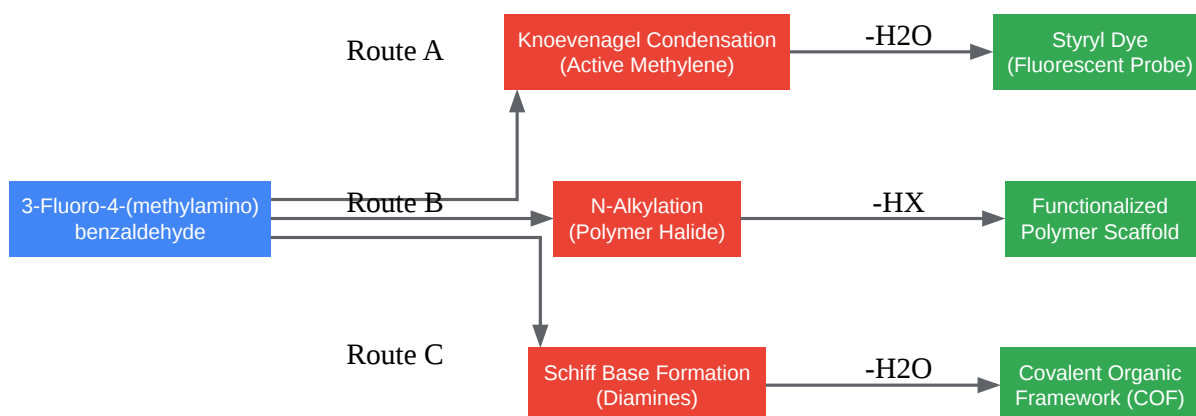
- **Swelling:** Suspend resin (1.0 g) in DMF (10 mL) for 30 mins.
- **Deprotonation:** Add

(2.0 eq) and the benzaldehyde (1.5 eq).

- Displacement: Heat to 60°C for 12 hours. The secondary amine acts as the nucleophile, displacing the chloride.
- Washing: Filter beads and wash extensively with DMF, Water, and MeOH to remove unreacted aldehyde.
- Result: The beads are now aldehyde-functionalized and will fluoresce under UV light. They can be further reacted with amines to form Schiff-base sensors for heavy metals.

Visualizing the Workflow

The following diagram illustrates the divergent synthetic pathways for this scaffold: Route A (Molecular Probes) and Route B (Polymer Materials).



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Figure 1: Divergent synthetic utility of the **3-Fluoro-4-(methylamino)benzaldehyde** scaffold in materials science.

Critical Quality Attributes (CQA)

To ensure material performance, the starting material must meet these specifications.

Attribute	Specification	Method	Reason
Purity	>98.0%	HPLC (254 nm)	Impurities quench fluorescence via non-radiative pathways.
Water Content	<0.5%	Karl Fischer	Water interferes with condensation reactions (equilibrium shift).
Appearance	Pale Yellow Solid	Visual	Darkening indicates oxidation to benzoic acid derivatives.
¹ H NMR	Aldehyde peak ~9.7 ppm	DMSO-d6	Confirm integration of -CHO vs. -NHMe (1:3 ratio).

References

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